

Prochlorperazine-d8 (hydrochloride): A Technical Guide for Advanced Bioanalytical Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Prochlorperazine-d8 (hydrochloride)*

Cat. No.: *B10821203*

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This guide provides an in-depth technical overview of **Prochlorperazine-d8 (hydrochloride)**, focusing on its critical role as an internal standard in quantitative bioanalysis. Designed for researchers, analytical scientists, and drug development professionals, this document synthesizes core chemical data, pharmacological context, and field-proven analytical methodologies to ensure the highest standards of accuracy and reproducibility in experimental workflows.

Introduction: The Imperative for Isotopic Labeling in Quantitative Analysis

Prochlorperazine is a phenothiazine derivative widely used for its antiemetic and antipsychotic properties.^[1] Its therapeutic efficacy is attributed primarily to its function as a dopamine D2 receptor antagonist in the brain's chemoreceptor trigger zone and mesolimbic pathway.^{[1][2]} Accurate quantification of prochlorperazine in biological matrices is paramount for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence trials.

However, quantitative analysis using techniques like liquid chromatography-mass spectrometry (LC-MS) is susceptible to variations arising from sample preparation, matrix effects, and instrument fluctuations.[3][4] To mitigate these variables, an ideal internal standard (IS) is employed. A stable isotope-labeled (SIL) internal standard, such as Prochlorperazine-d8, is considered the gold standard.[3][4] Because it is chemically identical to the analyte, it co-elutes chromatographically and experiences the same extraction recovery and ionization effects, but is distinguishable by its higher mass.[4][5] This allows for reliable correction of analytical variability, leading to highly accurate and precise quantification.[5][6]

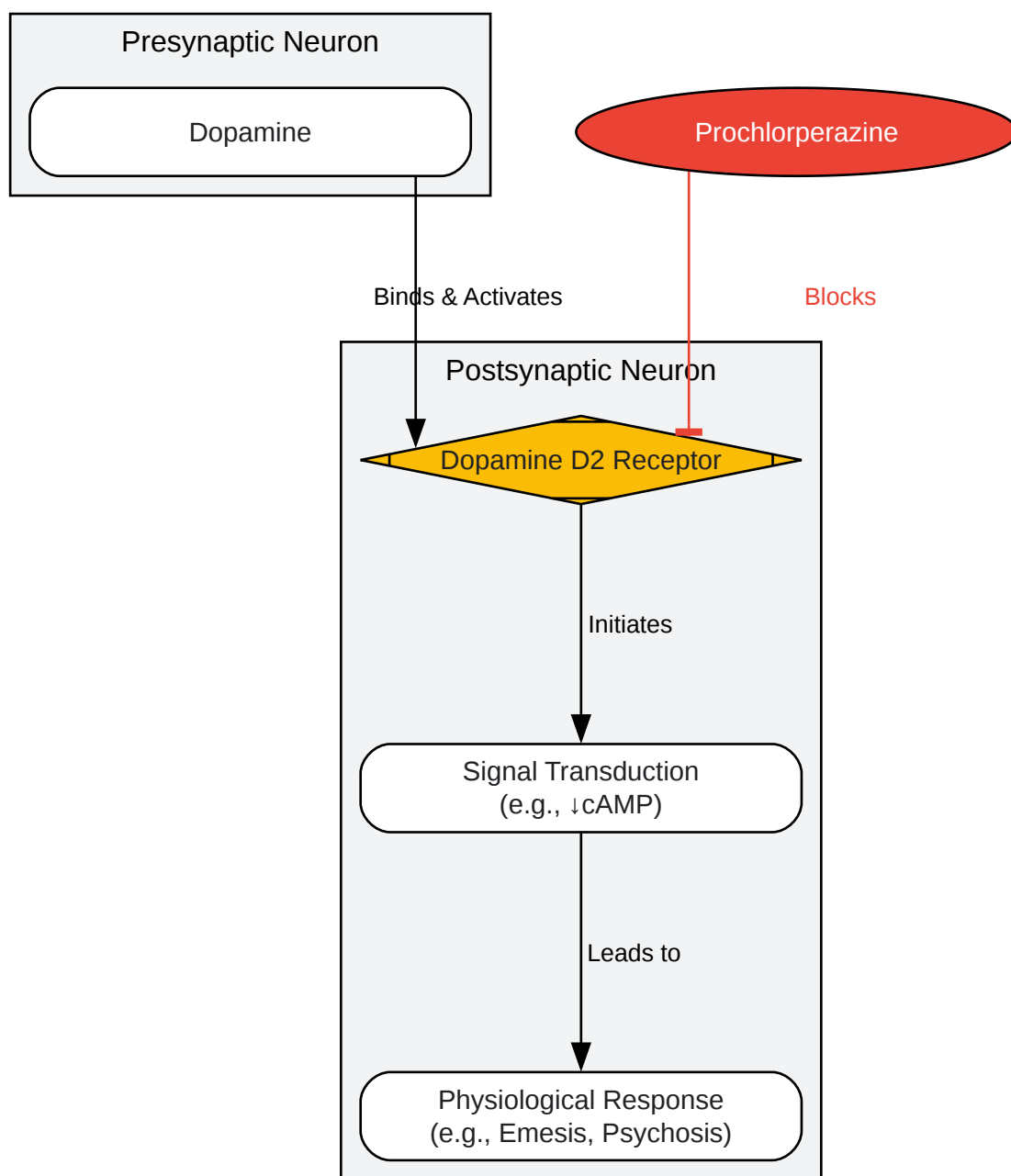
Core Physicochemical and Identification Parameters

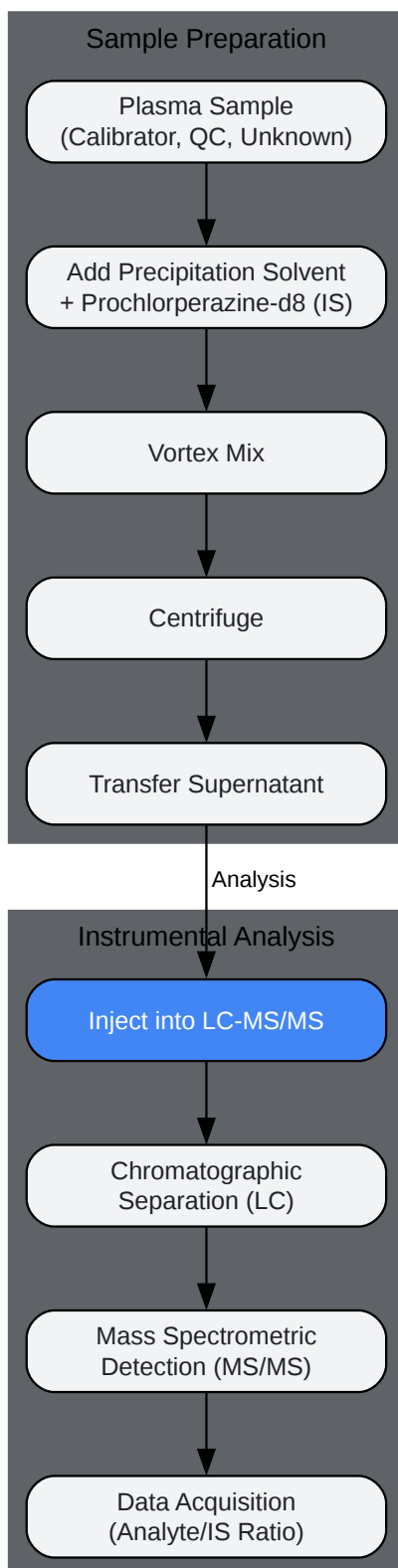
Accurate identification and handling of **Prochlorperazine-d8 (hydrochloride)** are foundational to its effective use. The key properties are summarized below.

Property	Value	Source(s)
Formal Name	2-chloro-10-[3-(4-methyl-1-piperazinyl-d8)propyl]-10H-phenothiazine, dihydrochloride	[7]
CAS Number	2930627-64-6	[7]
Alternate CAS	1215641-01-2 (Free Base)	[8][9]
Molecular Formula	C ₂₀ H ₁₆ D ₈ ClN ₃ S • 2HCl	[7][10]
Formula Weight	454.9 g/mol	[7]
Free Base MW	~382.0 g/mol	[8][11]
Purity	≥98% (Chemical); ≥98-99 atom % D	[7][12]
Formulation	A solid	[7]
Solubility	Soluble in DMSO	[7]

Pharmacological Context: Mechanism of Action of Prochlorperazine

To appreciate the analytical challenges, it is crucial to understand the biological target of the parent compound. Prochlorperazine primarily exerts its therapeutic effects by acting as a potent antagonist at dopamine D2 receptors within the central nervous system.^{[13][14]} This blockade disrupts the dopaminergic signaling pathways responsible for emesis and psychosis.^{[1][15]} The simplified signaling pathway is illustrated below.





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- To cite this document: BenchChem. [Prochlorperazine-d8 (hydrochloride): A Technical Guide for Advanced Bioanalytical Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10821203/docs#prochlorperazine-d8-hydrochloride-a-technical-guide-for-advanced-bioanalytical-applications]

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